

# An In-depth Technical Guide to the Antimicrobial Peptide pCM19

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PCM19

Cat. No.: B1577075

[Get Quote](#)

## Introduction

**pCM19** is a 19-amino acid cationic antimicrobial peptide derived from the human protein hGlyrichin, also known as Reactive Oxygen Species Modulator 1 (ROMO1).[1] This peptide has garnered interest within the scientific and drug development communities for its potent antibacterial activity against a range of pathogens, including antibiotic-resistant strains, coupled with a notable lack of toxicity toward human cells.[2] This technical guide provides a comprehensive overview of the physical and chemical properties of **pCM19**, its biological activity, and the experimental protocols used for its characterization.

## Physical and Chemical Properties

**pCM19** is a linear peptide corresponding to amino acid residues 42-60 of the human ROMO1 protein.[3] The ROMO1 protein consists of 79 amino acids.[3] The specific amino acid sequence of **pCM19** dictates its physicochemical characteristics, which are fundamental to its antimicrobial function.

Table 1: Physicochemical Properties of **pCM19**

Property	Value	Method
Amino Acid Sequence	CLRIGMRGRELMGGIGKTM	Deduced from ROMO1 sequence (UniProt: P60602)[3]
Molecular Formula	C <sub>81</sub> H <sub>143</sub> N <sub>25</sub> O <sub>22</sub> S <sub>2</sub>	Calculated
Molecular Weight	1959.4 g/mol	Calculated
Isoelectric Point (pI)	10.03	Calculated
Net Charge at pH 7	+3	Calculated
Solubility	Predicted to be soluble in water	Based on polar/charged residue content
Storage	Lyophilized at -20°C or below	[4]

## Biological Activity and Mechanism of Action

**pCM19** exhibits broad-spectrum antibacterial activity, effectively inhibiting the growth of both Gram-positive and Gram-negative bacteria.[1] A key feature of **pCM19** is its ability to act against ampicillin-resistant bacterial strains.[1] The proposed mechanism of action involves direct interaction with and disruption of the bacterial cell membrane.[1] This is a common mechanism for many cationic antimicrobial peptides, which are electrostatically attracted to the negatively charged components of bacterial membranes.[1]

Despite its potent bactericidal effects, **pCM19** displays a high degree of selectivity for bacterial cells over mammalian cells, as evidenced by its lack of hemolytic activity against human red blood cells.[2] This selectivity is a critical attribute for potential therapeutic applications.[2]

Table 2: Antimicrobial Activity of **pCM19**

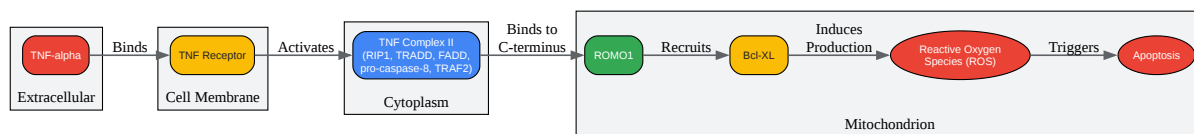
Target Organism	Activity	Reference
Escherichia coli BL21 (Gram-negative)	Effective Inhibition	[1]
Staphylococcus aureus (Gram-positive)	Effective Inhibition	[1]
Salmonella Typhi (Gram-negative)	Effective Inhibition	[1]
Ampicillin-resistant E. coli BL21	Effective Inhibition	[1]
Ampicillin-resistant S. aureus	Effective Inhibition	[1]

Table 3: Hemolytic Activity of **pCM19**

Peptide Concentration	Hemolytic Effect on Human RBCs	Reference
Up to 3000 µg/ml	No significant hemolysis observed	[1]

## Signaling Pathways of the Parent Protein, ROMO1

While **pCM19**'s primary antimicrobial action is believed to be direct membrane disruption, its parent protein, ROMO1, is a mitochondrial inner membrane protein involved in cellular signaling pathways, particularly those related to apoptosis and reactive oxygen species (ROS) production.[5][6] ROMO1 acts as a molecular bridge between TNF-alpha signaling and the mitochondria, leading to ROS production and subsequent apoptosis.[5]



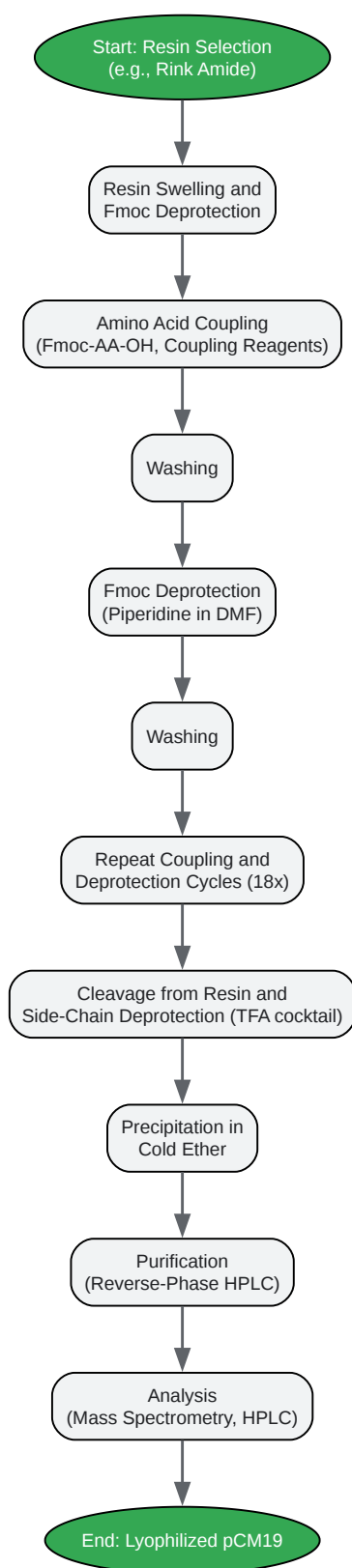
[Click to download full resolution via product page](#)

**Figure 1:** Simplified signaling pathway of ROMO1 in TNF-alpha induced apoptosis.

## Experimental Protocols

### Peptide Synthesis

**pCM19** is synthesized using standard solid-phase peptide synthesis (SPPS) methods, typically employing Fmoc (9-fluorenylmethyloxycarbonyl) chemistry.<sup>[1][7]</sup>



[Click to download full resolution via product page](#)

**Figure 2:** General workflow for the solid-phase synthesis of **pCM19**.

## Antibacterial Activity Assay (Broth Microdilution)

The antimicrobial activity of **pCM19** is quantified by determining the Minimum Inhibitory Concentration (MIC) using a broth microdilution method.<sup>[1]</sup>

- **Bacterial Culture Preparation:** A single colony of the target bacterium is inoculated into a suitable broth medium and incubated to reach the mid-logarithmic growth phase. The bacterial suspension is then diluted to a standardized concentration (e.g.,  $5 \times 10^5$  CFU/mL).<sup>[1]</sup>
- **Peptide Dilution:** A serial dilution of the **pCM19** peptide is prepared in a 96-well microtiter plate.
- **Inoculation:** The standardized bacterial suspension is added to each well containing the peptide dilutions.
- **Incubation:** The plate is incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- **MIC Determination:** The MIC is determined as the lowest concentration of the peptide that completely inhibits visible bacterial growth.

## Hemolysis Assay

The hemolytic activity of **pCM19** against human red blood cells (RBCs) is assessed to determine its cytotoxicity.<sup>[1][8]</sup>

- **RBC Preparation:** Fresh human red blood cells are washed multiple times with a phosphate-buffered saline (PBS) solution and resuspended to a final concentration (e.g., 2% v/v).<sup>[8]</sup>
- **Peptide Incubation:** The RBC suspension is incubated with various concentrations of the **pCM19** peptide at 37°C for a specified time (e.g., 1 hour).<sup>[1]</sup>
- **Controls:** A negative control (PBS) and a positive control (a lytic agent like Triton X-100) are included.<sup>[8]</sup>
- **Centrifugation:** The samples are centrifuged to pellet the intact RBCs.

- Hemoglobin Measurement: The amount of hemoglobin released into the supernatant is quantified by measuring the absorbance at a specific wavelength (e.g., 540 nm).
- Calculation: The percentage of hemolysis is calculated relative to the positive control.

## Conclusion

**pCM19** is a promising antimicrobial peptide with potent and broad-spectrum antibacterial activity and a favorable safety profile characterized by low hemolytic activity. Its well-defined physical and chemical properties, stemming from its specific amino acid sequence, make it an attractive candidate for further research and development as a potential therapeutic agent against bacterial infections, particularly those caused by resistant strains. The experimental protocols outlined in this guide provide a foundation for the continued investigation and characterization of **pCM19** and other novel antimicrobial peptides.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ROMO1 reactive oxygen species modulator 1 [Homo sapiens (human)] - Gene - NCBI [ncbi.nlm.nih.gov]
- 2. Gene - ROMO1 [maayanlab.cloud]
- 3. uniprot.org [uniprot.org]
- 4. eiaab.com [eiaab.com]
- 5. uniprot.org [uniprot.org]
- 6. uniprot.org [uniprot.org]
- 7. genome.ucsc.edu [genome.ucsc.edu]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Antimicrobial Peptide pCM19]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1577075#physical-and-chemical-properties-of-pcm19>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)